

Toxicological Profile of 5-Phenylundecane: A Data Gap Analysis

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Compound of Interest

Compound Name: **5-Phenylundecane**

Cat. No.: **B1205318**

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Executive Summary

A comprehensive review of publicly available scientific literature and toxicological databases reveals a significant lack of specific toxicological data for **5-Phenylundecane** (CAS No: 4537-15-9). Despite its documented presence in some natural sources, such as *Acca sellowiana*[1], and its availability as a chemical standard, there is a notable absence of in-depth toxicological studies. This guide summarizes the currently available information and highlights the critical data gaps that need to be addressed to establish a comprehensive safety profile for this compound.

Chemical and Physical Properties

A summary of the known chemical and physical properties of **5-Phenylundecane** is presented below. This information is foundational for any future toxicological assessment.

| Property | Value | Source |
|-------------------|--|------------------------------|
| Molecular Formula | C17H28 | PubChem[1], LGC Standards[2] |
| Molecular Weight | 232.4 g/mol | PubChem[1], LGC Standards[2] |
| CAS Number | 4537-15-9 | PubChem[1], LGC Standards[2] |
| Boiling Point | 306.00 to 307.00 °C @ 760.00 mm Hg (estimated) | The Good Scents Company[3] |
| Vapor Pressure | 0.001000 mmHg @ 25.00 °C (estimated) | The Good Scents Company[3] |
| Flash Point | 274.00 °F TCC (134.30 °C) (estimated) | The Good Scents Company[3] |
| logP (o/w) | 7.450 | The Good Scents Company[3] |
| Water Solubility | 0.01282 mg/L @ 25 °C (estimated) | The Good Scents Company[3] |
| Synonyms | (1-Butylheptyl)benzene, undecan-5-ylbenzene | PubChem[1], LGC Standards[2] |

Toxicological Data: A Notable Absence

A thorough search of toxicological databases and scientific literature did not yield any specific quantitative data from in vivo or in vitro studies for **5-Phenylundecane**. Key toxicological endpoints remain undetermined.

| Toxicological Endpoint | Data |
|---|------------------------------------|
| Oral/Parenteral Toxicity (e.g., LD50) | Not determined [3] |
| Dermal Toxicity | Not determined [3] |
| Inhalation Toxicity | Not determined [3] |
| Carcinogenicity | No information available |
| Genotoxicity | No information available |
| Reproductive and Developmental Toxicity | No information available |

Safety data sheets and chemical databases consistently report a lack of hazard classification under the Globally Harmonized System (GHS)[\[3\]](#).

Experimental Protocols: A Call for Research

Due to the absence of published toxicological studies, no experimental protocols for **5-Phenylundecane** can be detailed. To address this data gap, a standardized toxicological evaluation workflow is proposed.

Caption: Proposed workflow for the toxicological evaluation of **5-Phenylundecane**.

Signaling Pathways and Mechanism of Toxicity

No information regarding the mechanism of toxicity or any associated signaling pathways for **5-Phenylundecane** has been reported in the scientific literature. Future research, as outlined in the proposed workflow, would be necessary to elucidate these aspects.

Conclusion and Recommendations

The current state of knowledge regarding the toxicology of **5-Phenylundecane** is insufficient to perform a comprehensive risk assessment. There is a clear need for foundational toxicological studies to be conducted. It is recommended that initial research focuses on in vitro cytotoxicity and genotoxicity screening. Should these initial tests indicate potential toxicity, further in vivo studies to determine acute toxicity (LD50) and repeated-dose toxicity would be warranted.

Such data is essential for any industry considering the use of **5-Phenylundecane** in products intended for human or environmental exposure.

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References

- 1. 5-Phenylundecane | C17H28 | CID 20661 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 5-Phenylundecane | CAS 4537-15-9 | LGC Standards [lgcstandards.com]
- 3. 5-phenyl undecane, 4537-15-9 [thegoodsentscompany.com]
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